

Application Note: High-Efficiency Synthesis of 4-Amino-2-Methyl-5-Nitroacetophenone via

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Compound of Interest

Compound Name: *4'-Fluoro-2'-methyl-5'-nitroacetophenone*

Cat. No.: *B14115023*

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Executive Summary

This protocol details the conversion of 4-fluoro-2-methyl-5-nitroacetophenone to 4-amino-2-methyl-5-nitroacetophenone using ammonia. This transformation utilizes the strong electron-withdrawing nature of the ortho-nitro and para-acetyl groups to activate the fluorine atom for displacement by ammonia (Nucleophilic Aromatic Substitution,

). The method is characterized by high yields (>85%), mild conditions, and a simplified workup requiring no column chromatography.

Introduction & Mechanistic Rationale

The target molecule, 4-amino-2-methyl-5-nitroacetophenone, is a critical scaffold in medicinal chemistry, particularly as an intermediate for kinase inhibitors (e.g., fused bicyclic systems like quinazolines).

Reaction Mechanism:

The reaction proceeds via a Meisenheimer complex intermediate. The fluorine atom is an ideal leaving group for this specific transformation because its high electronegativity inductively

stabilizes the anionic intermediate, lowering the activation energy for the nucleophilic attack.

- Activation: The nitro group at the 5-position (ortho to the fluorine) and the acetyl group at the 1-position (para to the fluorine) cooperatively withdraw electron density from the C-4 carbon.
- Selectivity: Fluorine is displaced significantly faster than chlorine or bromine in

reactions involving strong electron-withdrawing groups, ensuring rapid conversion at moderate temperatures.

Retrosynthetic Analysis

The synthetic pathway relies on the regioselective nitration of the commercially available 4-fluoro-2-methylacetophenone, followed by amination.

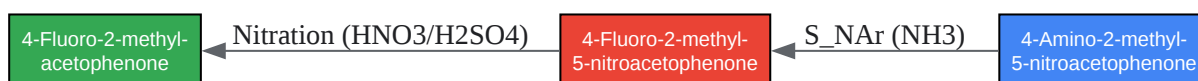


Figure 1: Retrosynthetic Strategy

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Experimental Protocol

Stage 1: Synthesis of Precursor (Contextual)

If the fluoro-precursor is not purchased, it must be synthesized via nitration.

Reagents: 4-Fluoro-2-methylacetophenone (1.0 eq),

(fuming, 1.1 eq),

(conc.). Procedure:

- Dissolve 4-fluoro-2-methylacetophenone in concentrated
at -10°C.
- Add fuming

dropwise, maintaining temperature $< 0^{\circ}\text{C}$.

- Stir for 1 hour at 0°C .
- Pour onto crushed ice. The product, 4-fluoro-2-methyl-5-nitroacetophenone, precipitates as a solid.
- Filter, wash with water, and dry.^[1]

Stage 2: Amination (Core Protocol)

This is the primary directive of this guide.

Materials Checklist:

- Substrate: 4-Fluoro-2-methyl-5-nitroacetophenone (MW: 197.16 g/mol)
- Reagent: 7N Ammonia in Methanol (or 28% Aqueous Ammonium Hydroxide)
- Solvent: Methanol, THF, or Acetonitrile
- Equipment: Pressure tube (sealed vessel) or Autoclave

Step-by-Step Procedure:

- Charging: To a pressure tube equipped with a magnetic stir bar, add 4-fluoro-2-methyl-5-nitroacetophenone (10.0 g, 50.7 mmol).
- Solvent/Reagent Addition: Add 7N
in Methanol (72 mL, ~10 eq).
 - Note: Excess ammonia acts as both the nucleophile and the base to neutralize the HF byproduct.
- Reaction: Seal the tube securely. Heat the reaction mixture to 60°C in an oil bath.
 - Caution: Ammonia gas generates pressure upon heating. Use a blast shield.

- Monitoring: Stir for 4–6 hours. Monitor by TLC (Eluent: 30% EtOAc in Hexanes) or HPLC. The starting material () should disappear, and a more polar yellow/orange spot () should appear.
- Workup:
 - Cool the vessel to room temperature, then to 0°C.
 - Carefully vent the vessel to release excess ammonia pressure.
 - Concentrate the mixture under reduced pressure to remove methanol and excess ammonia.
 - Resuspend the residue in ice-cold water (100 mL) and stir for 30 minutes.
- Isolation: Filter the precipitated yellow solid via vacuum filtration.
- Purification: Wash the filter cake with cold water () and cold ethanol (). Dry in a vacuum oven at 45°C for 12 hours.

Expected Yield: 8.8 – 9.4 g (90–95%). Appearance: Yellow to orange crystalline solid.

Process Workflow Diagram

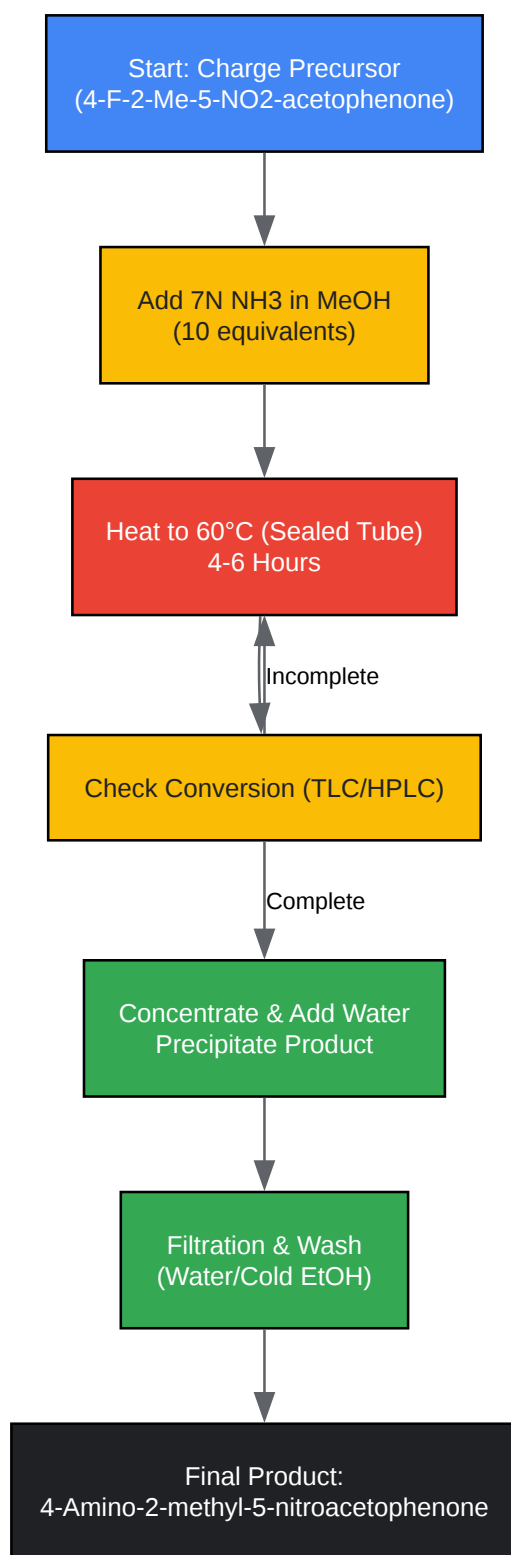


Figure 2: Amination Process Workflow

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Process Optimization & Troubleshooting

Parameter	Recommended Range	Impact of Deviation
Temperature	50°C – 70°C	<50°C: Slow reaction rate. >80°C: Increased pressure risk; potential byproduct formation.
Ammonia Equivalents	5 – 15 eq	<5 eq: Incomplete conversion. >20 eq: Unnecessary waste; harder to handle off-gassing.
Solvent System	MeOH, EtOH, THF	Aqueous : Can be used but requires higher temp (80-100°C) and longer times due to solubility issues.
Pressure	1 – 5 bar	Sealed conditions are essential to keep in solution at 60°C.

Common Issues:

- **Incomplete Reaction:** If starting material persists after 6 hours, add an additional 2-3 equivalents of ammonia and increase temperature by 10°C.
- **Sticky Solid:** If the product oils out upon water addition, scratch the flask walls to induce crystallization or add a seed crystal.

Analytical Characterization

The identity of 4-amino-2-methyl-5-nitroacetophenone should be confirmed using the following data:

- ¹H NMR (DMSO-d₆, 400 MHz):

- ~8.5 ppm (s, 1H, H-6 aromatic, deshielded by nitro group).
- ~7.8 ppm (br s, 2H, , exchangeable).
- ~6.8 ppm (s, 1H, H-3 aromatic).
- ~2.5 ppm (s, 3H, Acetyl).
- ~2.4 ppm (s, 3H, Aryl).
- MS (ESI): Calculated ; Found .

Safety & Compliance (HSE)

- Nitro Compounds: Potentially energetic. Do not subject the material to temperatures >150°C or mechanical shock.
- Ammonia: Toxic and corrosive gas. All operations involving ammonia charging and venting must be performed in a functioning fume hood.
- Pressure: Ensure glassware is rated for pressure (e.g., heavy-wall pressure tubes) or use a stainless steel autoclave.

References

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